

# A Technical Guide to rac-Nicotine-d3 for Analytical Applications

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## Compound of Interest

Compound Name: *rac-Nicotine-d3*

CAS No.: 69980-24-1

Cat. No.: B196464

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This guide provides an in-depth technical overview of racemic-Nicotine-d3 (**rac-Nicotine-d3**), a critical tool for researchers, analytical scientists, and drug development professionals. We will explore its significance as an internal standard, detail the criteria for selecting a commercial supplier, and provide a comprehensive, field-proven protocol for its application in quantitative bioanalysis by liquid chromatography-tandem mass spectrometry (LC-MS/MS).

## Introduction: The Role of Isotopically Labeled Nicotine

Nicotine, a pyridine alkaloid, is a primary psychoactive component of tobacco and a subject of extensive research in pharmacology, toxicology, and addiction studies. Accurate quantification of nicotine and its metabolites in biological matrices is fundamental to this research. The "gold standard" for such quantification is isotope dilution mass spectrometry, which relies on a stable, isotopically labeled internal standard (IS).

**rac-Nicotine-d3** (CAS No. 69980-24-1) is the ideal internal standard for the quantification of nicotine.<sup>[1][2][3]</sup> It is chemically identical to native nicotine but has three deuterium (<sup>3</sup>H or D)

atoms replacing three hydrogen atoms on the N-methyl group. This substitution results in a molecular weight increase of three Daltons (Da).

Why is this important? In mass spectrometry, the instrument can easily distinguish between the analyte (nicotine) and the internal standard (nicotine-d3) based on their mass-to-charge ratios (m/z). Because they are chemically and structurally identical, they co-elute chromatographically and experience the same behavior during sample extraction, ionization, and analysis. Any sample loss or variation in instrument response (e.g., matrix effects) will affect both the analyte and the IS equally. By calculating the ratio of the analyte's signal to the IS's signal, precise and accurate quantification can be achieved, correcting for experimental variability.

The term "rac" or "(±)" indicates that the product is a racemic mixture, containing equal amounts of both the (S)- and (R)-enantiomers of nicotine-d3.

## Selecting a Commercial Supplier: A Framework for Quality

The integrity of quantitative data is directly linked to the quality of the reference standards used. When sourcing **rac-Nicotine-d3**, researchers must look beyond price and availability. The following table summarizes key suppliers and the critical parameters to evaluate.

| Supplier              | Example Product Name          | CAS Number       | Isotopic Purity/Enrichment          | Chemical Purity                     | Notes                                                                                                   |
|-----------------------|-------------------------------|------------------|-------------------------------------|-------------------------------------|---------------------------------------------------------------------------------------------------------|
| LGC Standards         | rac-Nicotine-d3               | 69980-24-1[4]    | Not explicitly stated, requires CoA | Not explicitly stated, requires CoA | Often provides materials produced under ISO 17034, ensuring high-quality reference material production. |
| Cayman Chemical       | (±)-Nicotine-d3               | 69980-24-1[1]    | ≥99% deuterated forms (d1-d3) [1]   | ≥98% (by HPLC/TLC) [5]              | Provides product inserts and certificates of analysis detailing QC results.[1]                          |
| CDN Isotopes          | (±)-Nicotine-d3 (N-methyl-d3) | 69980-24-1[6]    | 99 atom % D[6]                      | Not explicitly stated, requires CoA | Specifies storage conditions (refrigerated) and stability information. [6]                              |
| Sigma-Aldrich (Merck) | DL-Nicotine-(methyl-d3)       | 69980-24-1[7][8] | 99 atom % D[7]                      | Not explicitly stated, requires CoA | A major distributor with extensive documentation and support.                                           |

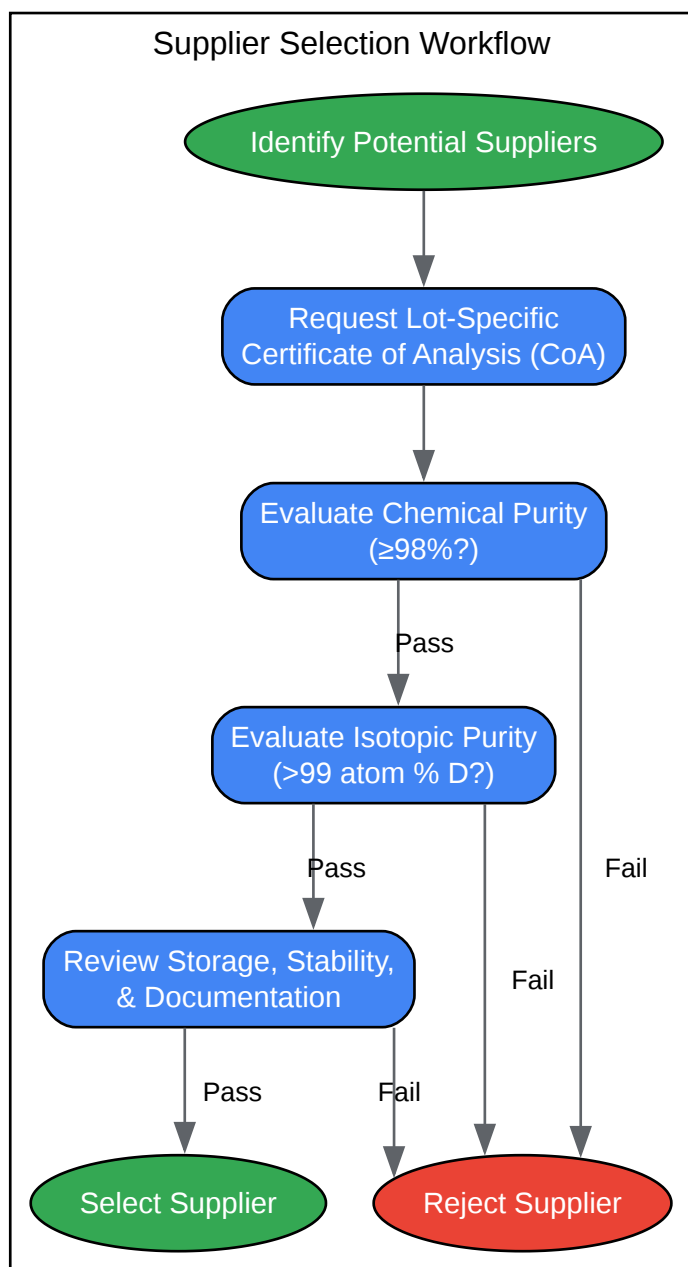
## Decoding the Certificate of Analysis (CoA)

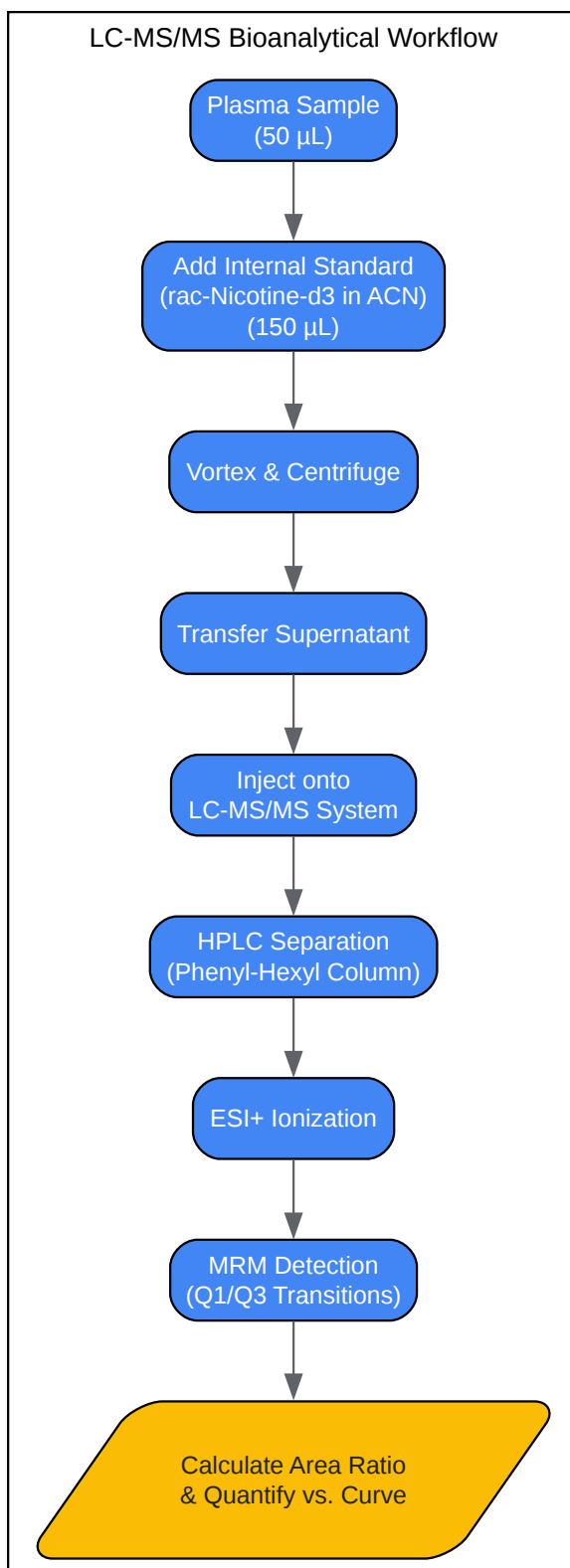
The Certificate of Analysis is the most critical document for vetting a supplier. It provides a lot-specific quality guarantee.

Key Sections to Scrutinize:

- **Identity and Structure:** Confirmed by methods like  $^1\text{H}$ -NMR and Mass Spectrometry. The data should be consistent with the known structure of nicotine-d3.[\[7\]](#)
- **Chemical Purity:** Typically determined by HPLC-UV or GC-FID. A purity of  $\geq 98\%$  is standard for most applications. This value indicates the percentage of the material that is the target molecule, irrespective of isotopic composition.
- **Isotopic Purity/Enrichment:** This is the most critical parameter for an internal standard. It measures the percentage of the molecule that contains the desired number of deuterium atoms (in this case, three). Look for values  $>98\text{-}99\%$  atom % D.[\[6\]](#)[\[7\]](#) Low isotopic purity can lead to "crosstalk," where the IS contributes to the analyte signal, compromising accuracy.
- **Solution Concentration (if applicable):** If purchased as a solution, the concentration and solvent must be certified.

The logical workflow for selecting a supplier should prioritize the quality and documentation of the reference material to ensure the validity of experimental results.





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